

Navigating the Risks: A Technical Guide to the Safe Handling of 3-Isocyanatopyridine

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Compound of Interest

Compound Name: **3-Isocyanatopyridine**

Cat. No.: **B091239**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety protocols and handling precautions necessary for **3-Isocyanatopyridine** (CAS No. 15268-31-2). Due to its hazardous properties, strict adherence to these guidelines is essential to ensure a safe laboratory environment. This document synthesizes information from safety data sheets and chemical databases to provide a core resource for professionals working with this compound.

Hazard Identification and Classification

3-Isocyanatopyridine is classified as a hazardous chemical.^[1] The primary routes of exposure include inhalation, skin contact, and eye contact. The compound is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2]}

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed [2]
Skin corrosion/irritation	2	H315: Causes skin irritation [1] [2]
Serious eye damage/eye irritation	2A / 2	H319: Causes serious eye irritation [1] [2]
Specific target organ toxicity (single exposure); Respiratory tract irritation	3	H335: May cause respiratory irritation [1] [2] [3]
Acute toxicity, Dermal	4	H312: Harmful in contact with skin (Reported by a minority of notifiers) [2]
Acute toxicity, Inhalation	4	H332: Harmful if inhaled (Reported by a minority of notifiers) [2]

Signal Word: Warning[\[1\]](#)

Hazard Statements:

- Harmful if swallowed.[\[1\]](#)
- Causes skin irritation.[\[1\]](#)
- Causes serious eye irritation.[\[1\]](#)
- May cause respiratory irritation.[\[1\]](#)
- It is also identified as a lachrymator.[\[1\]](#)

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3-Isocyanatopyridine** is provided below.

Property	Value
Molecular Formula	C ₆ H ₄ N ₂ O
Molecular Weight	120.11 g/mol [2]
Appearance	Light yellow solid
Melting Point/Range	47 - 51 °C / 116.6 - 123.8 °F
Boiling Point/Range	201 °C / 393.8 °F @ 760 mmHg
Flash Point	84 °C / 183.2 °F [4]
Vapor Pressure	0.296 mmHg @ 25 °C
Specific Gravity	1.159

Exposure Controls and Personal Protective Equipment (PPE)

Engineering controls and personal protective equipment are critical for minimizing exposure.

Engineering Controls:

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[5\]](#)
- Showers and eyewash stations must be readily available.[\[1\]](#)

Personal Protective Equipment: A comprehensive PPE strategy is the first line of defense.[\[5\]](#)

PPE Type	Specification
Eye/Face Protection	Wear safety glasses with side shields or goggles. [1]
Skin Protection	Gloves: Wear protective, chemical-resistant gloves (e.g., nitrile or butyl rubber). [6] Body: Wear a protective lab coat or disposable coveralls. [5]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA-approved respirator should be worn. [1] For high concentrations, a positive-pressure supplied-air respirator may be required. [1][6]
Footwear	Closed-toe shoes are mandatory. [5]

Safe Handling and Storage

Handling:

- Wash hands and any exposed skin thoroughly after handling.[\[1\]\[4\]](#)
- Do not eat, drink, or smoke in the work area.[\[1\]\[7\]](#)
- Avoid breathing dust, fumes, or vapors.[\[1\]\[4\]](#)
- Handle only in a well-ventilated area or outdoors.[\[1\]\[4\]](#)
- Avoid contact with skin and eyes.[\[3\]](#)

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[1\]\[3\]\[4\]](#)
- Store at 4°C for long-term stability.[\[1\]](#)
- Store locked up.[\[1\]\[8\]](#)

- Incompatible Materials: Strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[1][8]

First Aid Measures

Immediate action is required in case of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the affected person to fresh air immediately.[1][5] If breathing is difficult, administer oxygen. If not breathing, give artificial respiration.[1] Seek immediate medical attention.[5][9]
Skin Contact	Immediately remove contaminated clothing.[5] Wash the affected area with soap and plenty of water for at least 15 minutes.[5][9] Seek medical attention if irritation persists.[5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][5] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention.[5]
Ingestion	Do not induce vomiting. Never give anything by mouth to an unconscious person.[1] Clean mouth with water and call a poison center or doctor if you feel unwell.[1][4]

Fire-Fighting and Accidental Release Measures

Fire-Fighting:

- Suitable Extinguishing Media: Use extinguishing measures appropriate for the local circumstances and surrounding environment, such as water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][7]

- Hazardous Combustion Products: Carbon oxides and Nitrogen oxides (NOx).[1]

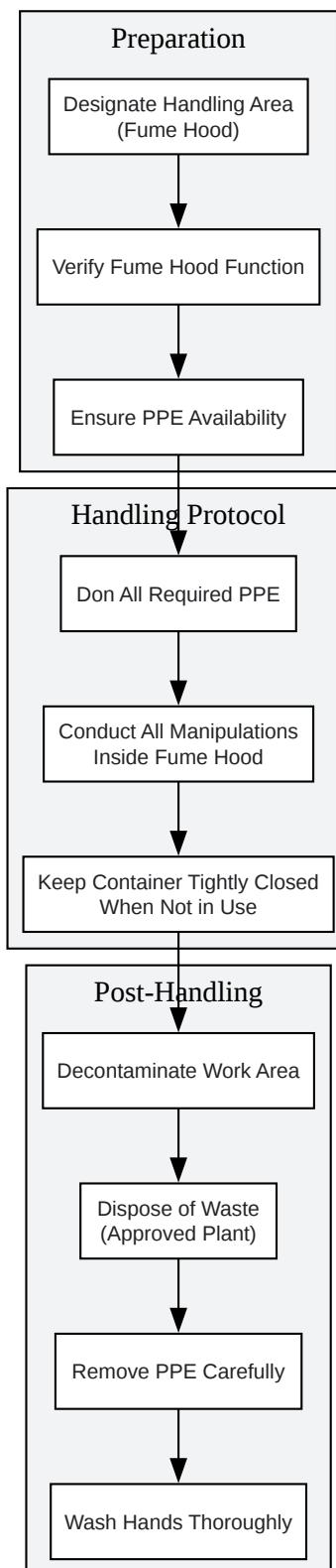
Accidental Release:

- Evacuate the area and ensure adequate ventilation.[5]
- Wear full personal protective equipment, including respiratory protection.[5]
- Prevent further leakage or spillage if safe to do so.[1]
- For solid spills, cover with a plastic sheet to minimize spreading.[1] Take up mechanically and place in appropriate containers for disposal.[1] Avoid creating dust.[1]
- For liquid spills, absorb with an inert, non-combustible material (e.g., sand, vermiculite) and collect for disposal in a designated hazardous waste container.[5][10]
- Clean the contaminated surface thoroughly.[1]

Toxicological and Ecological Information

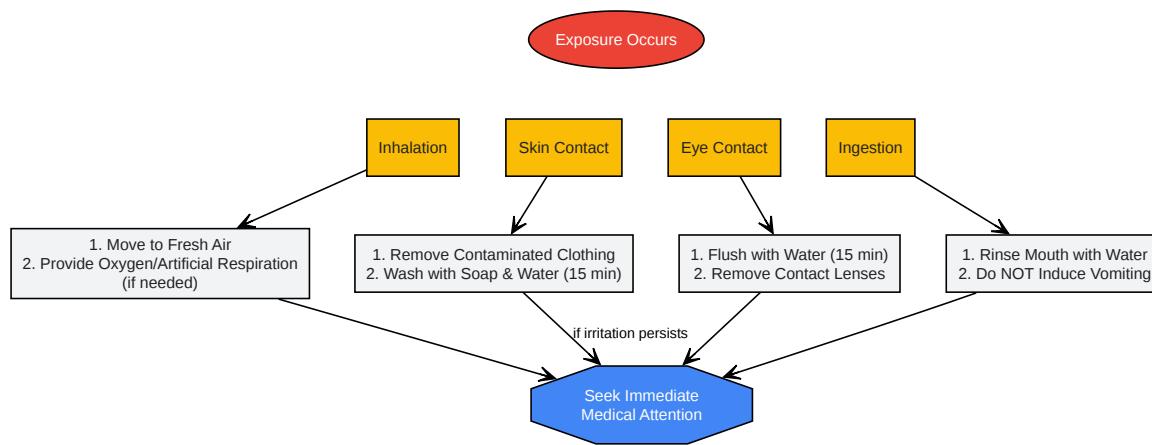
- Acute Toxicity: Harmful if swallowed.[2] Data on dermal and inhalation toxicity are limited but suggest potential harm.[2] No specific LD50 or LC50 data is readily available in the provided search results.
- Stability: The chemical is stable under recommended storage conditions.[1]
- Reactivity: No hazardous reactions are expected under normal processing.[1] However, it is incompatible with strong oxidizing agents and strong acids.[1]
- Ecotoxicity: May cause long-lasting harmful effects to aquatic life.[1]

Diagrams



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Caption: Workflow for Safely Handling **3-Isocyanatopyridine**.



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Caption: First Aid Response Logic for **3-Isocyanatopyridine** Exposure.

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